

# Essential Safety and Operational Guide for Handling NIR178 (Taminadenant)

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## Compound of Interest

Compound Name: NIR178

Cat. No.: B1193346

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **NIR178**, also known as Taminadenant or PBF-509. It is imperative to supplement this guide with the official Safety Data Sheet (SDS) provided by your supplier and to adhere to all institutional and local regulations.

## Compound Information

**NIR178** is a potent and selective antagonist of the adenosine A2A receptor.<sup>[1][2]</sup> It is an orally active compound investigated for its potential in immunotherapy and for the treatment of neurodegenerative diseases.<sup>[1]</sup>

Property	Value	Reference
Synonyms	Taminadenant, PBF-509	[1]
CAS Number	1337962-47-6	[1]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrN <sub>7</sub>	
Molecular Weight	~306.12 g/mol	
Appearance	Solid	
Solubility	Soluble in DMSO	
Storage Temperature	Short-term: 0-4°C; Long-term: -20°C	

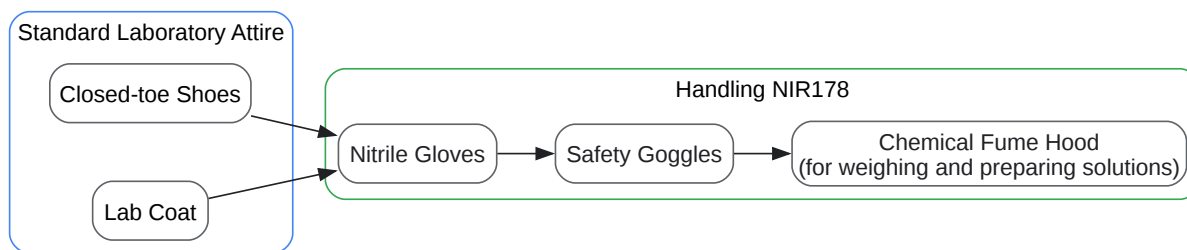
## Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive, publicly available GHS classification for **NIR178** is not readily available, it should be handled with the caution appropriate for a novel pharmacological agent. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Assumed Hazards:

- May be harmful if swallowed, inhaled, or absorbed through the skin.
- May cause eye, skin, and respiratory tract irritation.
- The toxicological properties have not been fully investigated.

## Personal Protective Equipment (PPE) Workflow



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Caption: Required PPE for handling **NIR178**.

## Handling and Operational Plan Engineering Controls

- Ventilation: All handling of **NIR178** powder and preparation of stock solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

## Personal Hygiene

- Wash hands thoroughly with soap and water after handling **NIR178**, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in laboratory areas where **NIR178** is handled.

## Step-by-Step Handling Protocol

- Preparation:
  - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
  - Gather all necessary equipment and reagents.
  - Don the appropriate PPE as outlined in the diagram above.
- Weighing:

- Carefully weigh the desired amount of **NIR178** powder in the fume hood.
- Use a spatula and a tared weigh boat. Avoid generating dust.
- Solubilization:
  - Add the appropriate solvent (e.g., DMSO) to the vessel containing the **NIR178** powder.
  - Cap the vessel and mix gently until the solid is completely dissolved.
- Aliquoting and Storage:
  - Aliquot the stock solution into clearly labeled, dated, and sealed containers.
  - Store aliquots at the recommended temperature (-20°C for long-term storage).

## Spill Management and First Aid

### Spill Response

Spill Type	Procedure
Minor Spill	1. Alert others in the area.2. Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand).3. Collect the absorbed material into a sealed container for hazardous waste disposal.4. Clean the spill area with a suitable solvent and then with soap and water.
Major Spill	1. Evacuate the immediate area.2. Alert your institution's Environmental Health and Safety (EHS) department.3. Prevent entry into the area.4. Await response from trained personnel.

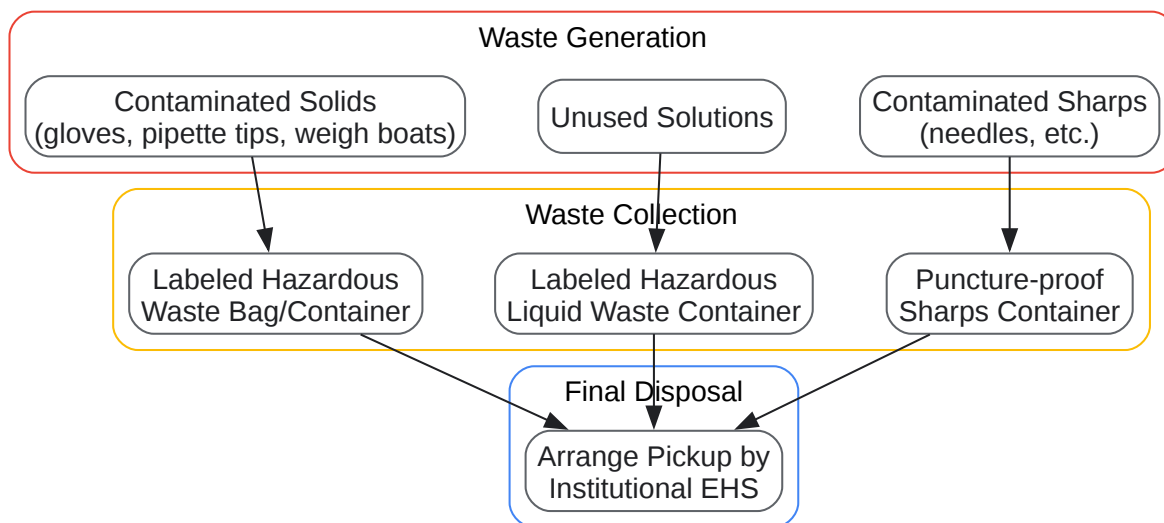
### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Disposal Plan

All materials contaminated with **NIR178** must be disposed of as hazardous chemical waste.

## Waste Disposal Workflow



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Caption: Disposal workflow for **NIR178** waste.

#### Key Disposal Steps:

- Segregation: Do not mix **NIR178** waste with other waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**NIR178** (Taminadenant)," and the approximate concentration and quantity.
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials.
- Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal. Do not dispose of **NIR178** down the drain or in regular trash.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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